"2-(2-Phenylethyl)-1,3-thiazole" potential biological activities

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Compound of Interest	
Compound Name:	*2-(2-Phenylethyl)-1,3-thiazole*
CAS No.:	*15055-60-4*
Cat. No.:	*B14712930*

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Technical Monograph: 2-(2-Phenylethyl)-1,3-thiazole

A Privileged Scaffold for CNS and Antimicrobial Drug Discovery[1][2]

Executive Summary & Chemical Identity

2-(2-Phenylethyl)-1,3-thiazole represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Structurally, it bridges two classic pharmacophores: the phenylethyl moiety (ubiquitous in monoamine neurotransmitter analogs) and the 1,3-thiazole ring (a bioisostere of pyridine and a core component of numerous FDA-approved drugs like Ritonavir and Dasatinib).[1]

This guide analyzes the compound's potential as a lead structure, detailing its synthesis, structure-activity relationships (SAR), and predicted biological profiles in neuropharmacology and infectious disease.[1]

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Property	Data
IUPAC Name	2-(2-Phenylethyl)-1,3-thiazole
Molecular Formula	$C_{11}H_{11}NS$
Molecular Weight	189.28 g/mol
Predicted LogP	~3.2 (Lipophilic, CNS penetrant)
H-Bond Acceptors	1 (Thiazole Nitrogen)
Key Pharmacophores	Aromatic -stacking (Phenyl), H-bond acceptor (Thiazole N), Hydrophobic linker (Ethyl)

Pharmacophore Analysis & Mechanism of Action (MOA)

The biological potential of **2-(2-Phenylethyl)-1,3-thiazole** is derived from its ability to mimic endogenous ligands while offering improved metabolic stability over simple phenethylamines.[2]

2.1 Neuropharmacological Potential (CNS Targets)

The 2-phenylethyl chain is the structural backbone of dopamine, norepinephrine, and serotonin.[1] By terminating this chain with a thiazole ring instead of a primary amine, the molecule retains steric recognition by monoamine receptors but alters the electronic landscape.[1]

- MAO-B Inhibition: The structure closely resembles known Monoamine Oxidase B (MAO-B) inhibitors.[2] The thiazole ring acts as a steric gatekeeper, potentially occupying the hydrophobic pocket of the MAO-B active site, preventing the breakdown of dopamine.[1]
- Adenosine Receptor Antagonism: Thiazole derivatives have demonstrated affinity for Adenosine

  receptors.[2] The planar thiazole ring mimics the purine core of adenosine, while the phenylethyl tail extends into the exosite, providing subtype selectivity.[1]

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2.2 Antimicrobial & Antifungal Mechanisms

Thiazoles are fundamental to the activity of antibiotics like penicillin (thiazolidine ring) and newer synthetic antifungals.

- CYP51 Inhibition: In fungal pathogens, the thiazole nitrogen can coordinate with the heme iron of Lanosterol 14

  -demethylase (CYP51), blocking ergosterol biosynthesis.[1] The phenylethyl wing interacts with the access channel amino acids, stabilizing the inhibitor-enzyme complex.[1]

2.3 Structural Logic Diagram (SAR)

The following diagram illustrates the functional dissection of the molecule.

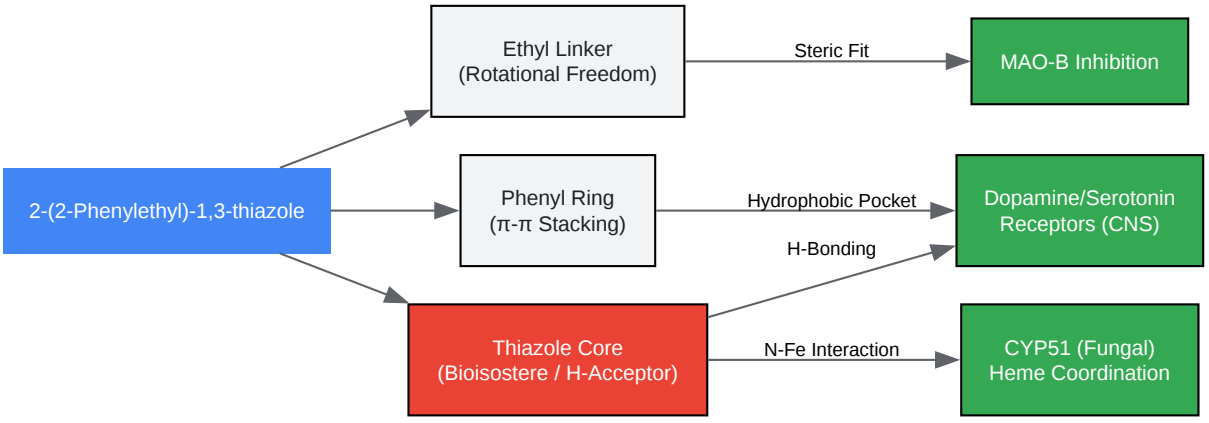

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Figure 1: Pharmacophore dissection showing the mapping of structural motifs to biological targets.[2]

Experimental Protocols

3.1 Synthesis: The Hantzsch Thiazole Method

The most robust route to 2-substituted thiazoles is the Hantzsch condensation.[2] This protocol synthesizes **2-(2-Phenylethyl)-1,3-thiazole** from 3-phenylpropanethioamide and a haloacetaldehyde equivalent.[2][1]

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Reagents:

- Precursor A: 3-Phenylpropanethioamide (Synthesized via Lawesson's reagent from hydrocinnamamide).[2]
- Precursor B: Chloroacetaldehyde (50% wt. in water).[2]
- Solvent: Ethanol (Absolute).[2]
- Catalyst: None required (autocatalytic) or mild base (

) for workup.

Step-by-Step Methodology:

- Thioamide Formation: Dissolve hydrocinnamamide (10 mmol) in dry toluene. Add Lawesson's reagent (5 mmol).[2] Reflux for 2 hours under

  . Cool, filter, and concentrate to yield 3-phenylpropanethioamide.[1]
- Condensation: Dissolve the thioamide (1.0 eq) in ethanol (5 mL/mmol).
- Addition: Add Chloroacetaldehyde (1.1 eq) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (

) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1).[2]
- Workup: Evaporate ethanol. Neutralize the residue with saturated

  solution to pH 8.[2] Extract with Dichloromethane (

  mL).[2]
- Purification: Dry organic layer over

  . Purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexane).

3.2 Biological Assay: In Vitro Antimicrobial Screening (MIC)

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To validate the antimicrobial potential, a broth microdilution assay is standard.[1]

Materials:

- Muller-Hinton Broth (MHB).[2]
- Strains: S. aureus (ATCC 25923), E. coli (ATCC 25922), C. albicans (ATCC 10231).[1]
- Resazurin dye (Cell viability indicator).[2]

Protocol:

- Preparation: Dissolve the test compound in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Create serial two-fold dilutions in a 96-well plate (range: 512

  to 0.5

).
- Inoculation: Add

  CFU/mL of bacterial suspension to each well.
- Incubation: Incubate at

  for 24 hours.
- Readout: Add 10

  of 0.01% Resazurin. Incubate for 2 hours. A color change from blue (resazurin) to pink (resorufin) indicates bacterial growth. The lowest concentration remaining blue is the Minimum Inhibitory Concentration (MIC).

Comparative Activity Profile

The following table summarizes the activity of 2-substituted thiazole derivatives, providing a predictive baseline for the 2-phenylethyl analog.

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Compound Class	R-Group (Position 2)	Primary Activity	Mechanism
2-(2-Phenylethyl)-thiazole	Phenylethyl	Neuroprotective / MAO-I	Dopamine conservation; Steric blockade of MAO-B.
2-Phenylthiazole	Phenyl	Antifungal (CYP51)	Inhibition of ergosterol synthesis (Lanosterol demethylase).[2]
2-Aminothiazole	Amino	Prion / Anti-inflammatory	Modulation of cellular signaling; COX inhibition.[2]
Sulfurol	(4-methyl-5-hydroxyethyl)	Flavor / Olfactory	Activation of GPCR olfactory receptors (Nutty/Meaty notes).[2]

Synthesis Workflow Diagram

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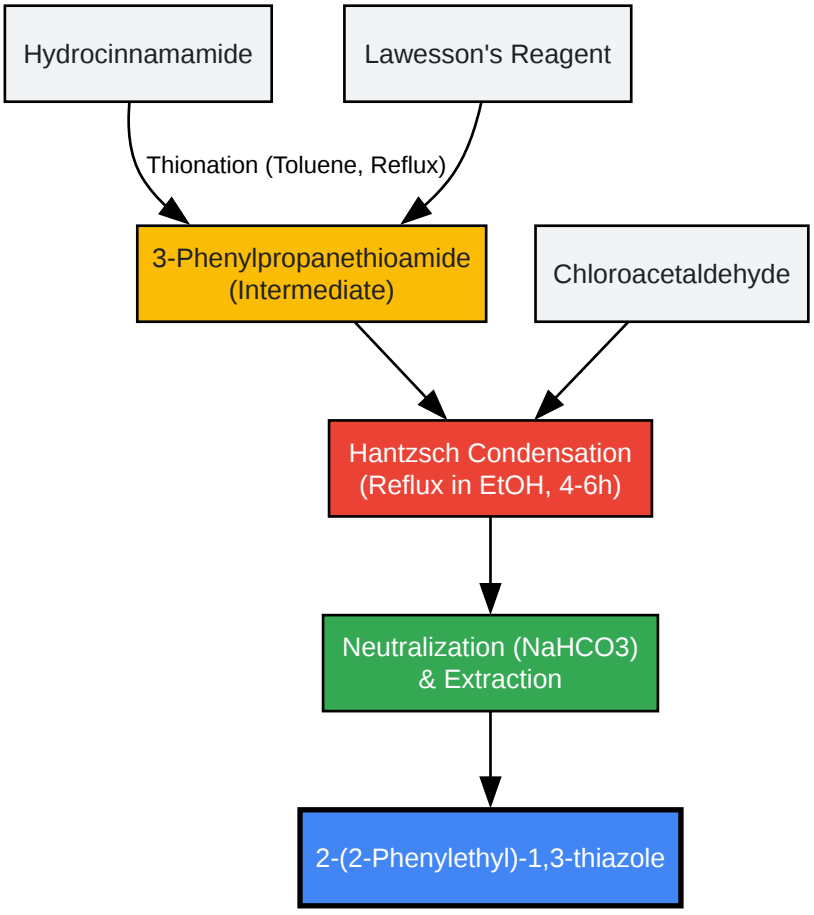

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Figure 2: Synthetic pathway via Hantzsch Condensation converting hydrocinnamamide to the target thiazole.[2]

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